

Application Notes: Wittig Reaction Protocol for 4-Carboxybutyl(triphenyl)phosphonium bromide

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Compound of Interest

4-

Compound Name: *Carboxybutyl(triphenyl)phosphonium;bromide*

Cat. No.: B142228

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The Wittig reaction is a powerful and widely used method in organic synthesis for the formation of carbon-carbon double bonds (alkenes) from carbonyl compounds (aldehydes or ketones).[1][2][3] This reaction is particularly valuable for its high degree of regioselectivity in placing the double bond. The key reagent is a phosphorus ylide, which is typically prepared *in situ* from a phosphonium salt.[1][2] (4-Carboxybutyl)triphenylphosphonium bromide is a common Wittig reagent used to introduce a five-carbon chain terminating in a carboxylic acid. This functionality is a crucial structural motif in many biologically active molecules, most notably in the synthesis of the α -side-chain of prostaglandins and their analogues, which are important targets in drug development.[4][5][6]

Physicochemical Properties:

Property	Value
CAS Number	17814-85-6[7]
Molecular Formula	C ₂₃ H ₂₄ BrO ₂ P[8]
Molecular Weight	443.31 g/mol [7]
Appearance	White to off-white powder[7][9]
Melting Point	204-207 °C (lit.)[7][10][11]
Solubility	Soluble in water, alcohols, and polar organic solvents[9]

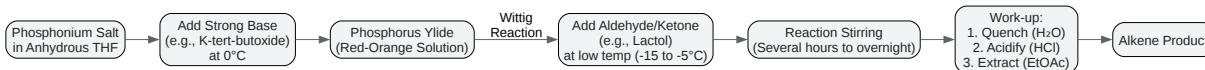
Experimental Protocols & Methodologies

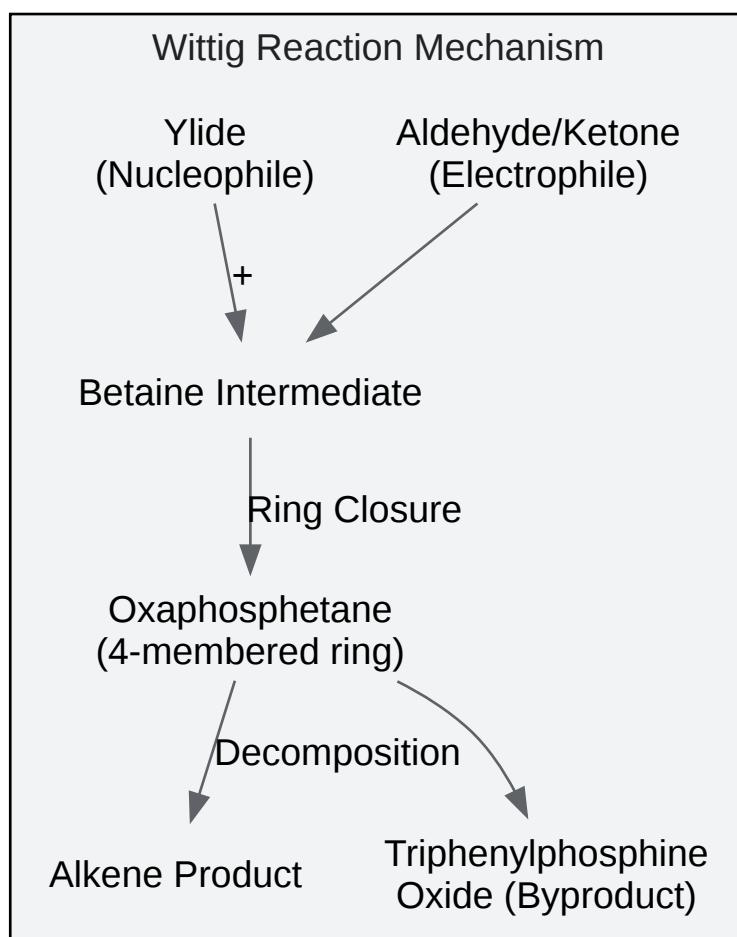
This section details the protocols for the synthesis of the phosphonium salt and its subsequent use in the Wittig reaction, with a specific example relevant to prostaglandin synthesis.

Protocol 1: Synthesis of (4-Carboxybutyl)triphenylphosphonium bromide

This protocol describes the synthesis of the Wittig salt from 5-bromovaleric acid.

Workflow for Phosphonium Salt Synthesis:





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